Genotoxicity of 2-Methoxyethyl Methanesulfonate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*2-Methoxyethyl methanesulfonate*
CAS No.:	*175172-61-9*
Cat. No.:	*B066590*

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Disclaimer: Direct quantitative genotoxicity data for **2-Methoxyethyl methanesulfonate** is not readily available in the public domain. This guide provides a comprehensive overview of the genotoxic potential of this compound by leveraging data from its close structural analogs, methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS). These compounds are well-characterized alkylating agents and serve as important reference points for predicting the genotoxicity of related methanesulfonate esters.

Introduction

2-Methoxyethyl methanesulfonate is a chemical compound belonging to the class of alkyl methanesulfonates. This class of compounds is of significant interest to researchers, scientists, and drug development professionals due to their potential as alkylating agents, which can react with nucleophilic sites on macromolecules, including DNA. The interaction with DNA is a primary mechanism of genotoxicity, leading to mutations, chromosomal damage, and potentially carcinogenesis. Given the established genotoxic and carcinogenic properties of related short-chain alkyl methanesulfonates like methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), there is a strong basis for concern regarding the genotoxic potential of **2-Methoxyethyl methanesulfonate**.[1][2]

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This technical guide summarizes the expected genotoxic profile of **2-Methoxyethyl methanesulfonate** based on the extensive data available for MMS and EMS. It covers key genotoxicity endpoints, provides detailed experimental protocols for the assays used to measure these endpoints, and illustrates the cellular pathways involved in the response to the DNA damage induced by these agents.

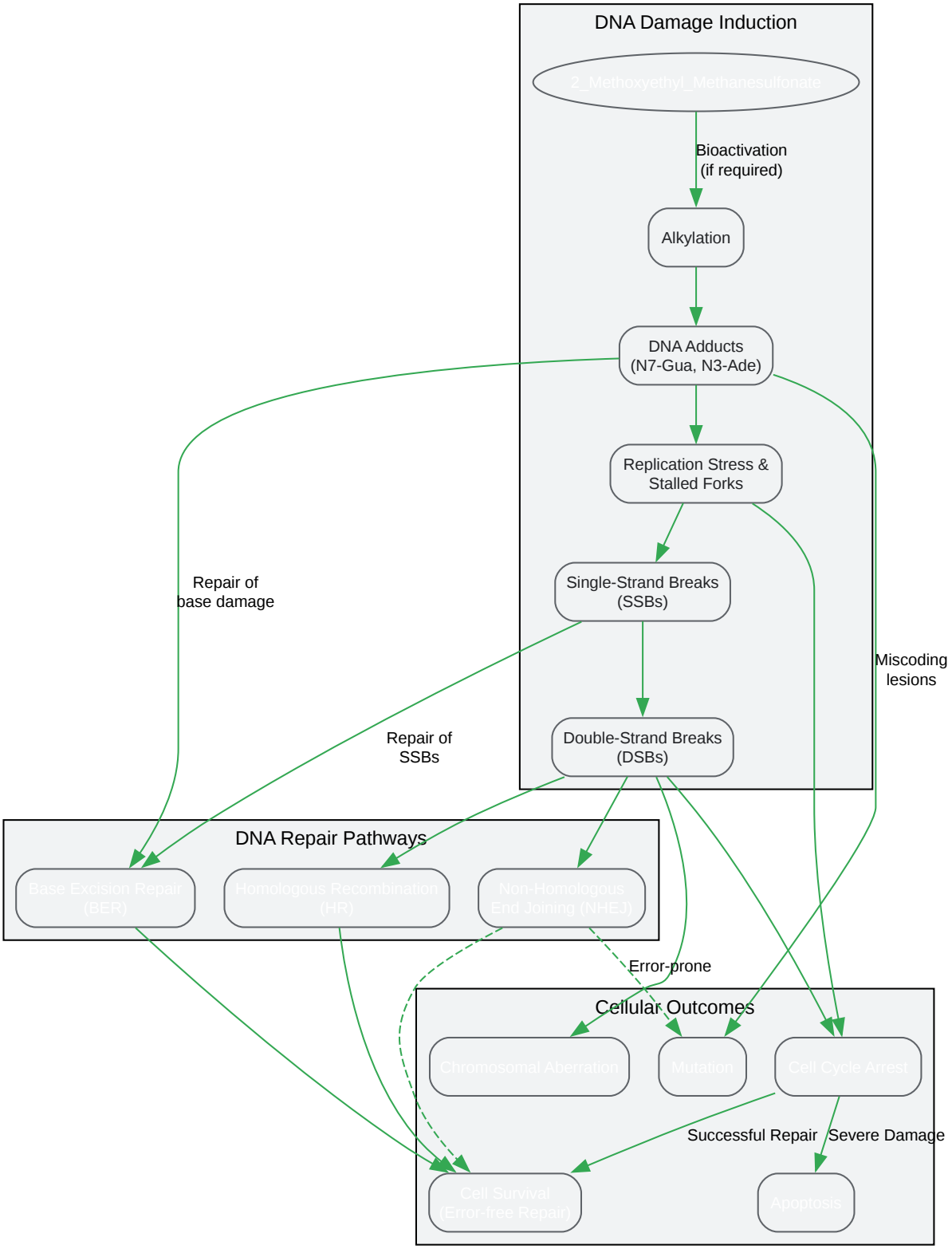
Mechanism of Action: DNA Alkylation and Cellular Responses

The primary mechanism of genotoxicity for alkyl methanesulfonates is their ability to act as alkylating agents.[3] The electrophilic alkyl group is transferred to nucleophilic sites on DNA bases. MMS and EMS primarily methylate and ethylate DNA, respectively, at various positions, with the N7 position of guanine and the N3 position of adenine being major targets.[3] This alkylation can lead to several detrimental outcomes:

- DNA Base Mispairing: Alkylated bases can be misread by DNA polymerases during replication, leading to point mutations.
- Replication Fork Stalling: The presence of DNA adducts can impede the progression of the DNA replication machinery, which can lead to the collapse of the replication fork and the formation of DNA strand breaks.[4]
- Depurination: Alkylated bases can become unstable and detach from the deoxyribose sugar backbone, creating an apurinic/apyrimidinic (AP) site. These sites are non-instructional and can lead to mutations if not repaired.
- DNA Strand Breaks: The processing of alkylated bases and AP sites by cellular DNA repair mechanisms, such as Base Excision Repair (BER), can involve the creation of transient single-strand breaks. If overwhelmed, these can be converted to more deleterious double-strand breaks.

Cells possess a sophisticated network of DNA damage response (DDR) pathways to counteract the effects of alkylating agents.

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DNA Damage and Cellular Response Pathways.

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In Vitro Genotoxicity

A standard battery of in vitro tests is used to assess the genotoxic potential of a chemical. These include the bacterial reverse mutation assay (Ames test), the in vitro micronucleus assay, and the in vitro comet assay.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-requiring strains of Salmonella typhimurium.[5]

Quantitative Data for Analogues (MMS and EMS)

Compound	Strain	Metabolic Activation (S9)	Lowest Effective Concentration (LEC)	Result
MMS	TA100	Without	0.2 µ g/plate	Positive
MMS	TA1535	Without	1 µ g/plate	Positive
EMS	TA100	Without	100 µ g/plate	Positive
EMS	TA1535	Without	500 µ g/plate	Positive

Data is illustrative and compiled from various sources.

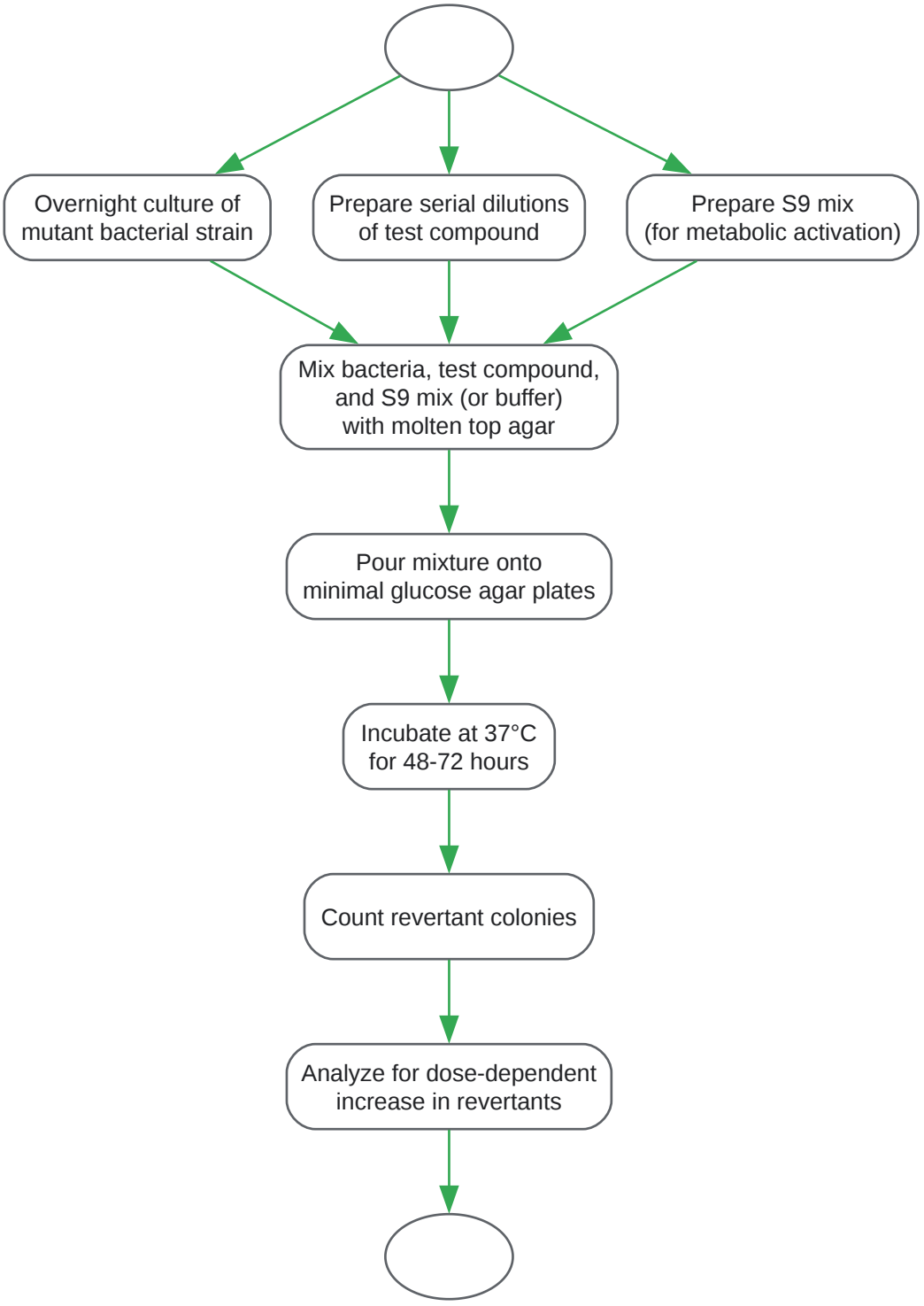
Experimental Protocol: Ames Test (Plate Incorporation Method)

- Strain Selection and Culture: Histidine-requiring strains of Salmonella typhimurium (e.g., TA98, TA100, TA1535, TA1537) and tryptophan-requiring Escherichia coli (e.g., WP2 uvrA) are grown overnight in nutrient broth.[5]
- Metabolic Activation: For tests requiring metabolic activation, a rat liver homogenate (S9 fraction) is prepared and mixed with a cofactor solution.

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- Exposure: 0.1 mL of the bacterial culture, 0.1 mL of the test compound solution at various concentrations, and 0.5 mL of S9 mix or buffer are added to 2.0 mL of molten top agar.
- Plating and Incubation: The mixture is poured onto minimal glucose agar plates and incubated at 37°C for 48-72 hours.
- Scoring: The number of revertant colonies (his+ or trp+) on each plate is counted. A substance is considered mutagenic if it causes a dose-dependent increase in the number of revertants compared to the solvent control.

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Workflow for the Ames Test.

In Vitro Micronucleus Assay

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This assay detects chromosomal damage by identifying micronuclei, which are small, extranuclear bodies containing chromosome fragments or whole chromosomes that have not been incorporated into the daughter nuclei during cell division.[6]

Quantitative Data for Analogues (MMS and EMS) in TK6 Cells

Compound	Treatment Duration	Metabolic Activation (S9)	Lowest Effective Concentration for Micronucleus Induction	Result
MMS	3 hours	Without	5 µg/mL	Positive
EMS	24 hours	Without	50 µg/mL	Positive

Data is illustrative and compiled from various sources.

Experimental Protocol: In Vitro Micronucleus Assay

- Cell Culture: Mammalian cells (e.g., human lymphocytes, TK6, CHO, V79) are cultured to an appropriate density.[6]
- Exposure: Cells are treated with the test compound at various concentrations, with and without S9 metabolic activation, for a short (3-6 hours) or long (24 hours) duration.
- Cytochalasin B Treatment: Cytochalasin B is added to block cytokinesis, resulting in binucleated cells. This allows for the identification of cells that have completed one nuclear division.
- Harvesting and Staining: Cells are harvested, subjected to hypotonic treatment, fixed, and dropped onto microscope slides. The slides are stained with a DNA-specific stain (e.g., Giemsa, acridine orange, or a fluorescent dye).
- Scoring: At least 2000 binucleated cells per concentration are scored for the presence of micronuclei. Cytotoxicity is also assessed, typically by measuring the cytokinesis-block

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proliferation index (CBPI). A significant, dose-dependent increase in the frequency of micronucleated cells indicates a positive result.

In Vivo Genotoxicity

In vivo studies are crucial to understand the genotoxic effects of a compound in a whole organism, considering metabolic activation, detoxification, and distribution.

In Vivo Micronucleus Assay

This assay is analogous to the in vitro version but is performed in rodents. It assesses chromosomal damage in hematopoietic cells.[7]

Quantitative Data for Analogues (MMS and EMS) in Rodent Bone Marrow

Compound	Route of Administration	Dosing Regimen	Lowest Effective Dose for Micronucleus Induction	Result
MMS	Intraperitoneal	Single dose	20 mg/kg	Positive[7]
EMS	Oral	28 daily doses	5 mg/kg/day	Positive[8]

Data is illustrative and compiled from various sources.[7][8]

Experimental Protocol: In Vivo Micronucleus Assay

- Animal Dosing: Typically, mice or rats are administered the test compound, usually via oral gavage or intraperitoneal injection, at three or more dose levels.[7]
- Sample Collection: Bone marrow is collected from the femur at 24 and 48 hours after a single treatment, or 24 hours after the final dose in a repeated-dose study. Peripheral blood can also be used.
- Slide Preparation: Bone marrow cells are flushed, centrifuged, and the cell pellet is used to prepare smears on microscope slides.

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- Staining and Scoring: Slides are stained to differentiate between polychromatic erythrocytes (PCEs; immature) and normochromatic erythrocytes (NCEs; mature). At least 4000 PCEs per animal are scored for the presence of micronuclei. The ratio of PCEs to NCEs is calculated to assess bone marrow toxicity. A significant, dose-dependent increase in the frequency of micronucleated PCEs indicates a positive result.

In Vivo Comet Assay (Single Cell Gel Electrophoresis)

The comet assay is a sensitive method for detecting DNA strand breaks in individual cells from various tissues.[9]

Quantitative Data for Analogues (MMS and EMS) in Rodent Liver

Compound	Route of Administration	Time Point	Lowest Effective Dose for DNA Damage	Result
MMS	Intraperitoneal	4 hours	50 mg/kg	Positive
EMS	Oral	24 hours	50 mg/kg	Positive[10]

Data is illustrative and compiled from various sources.[10]

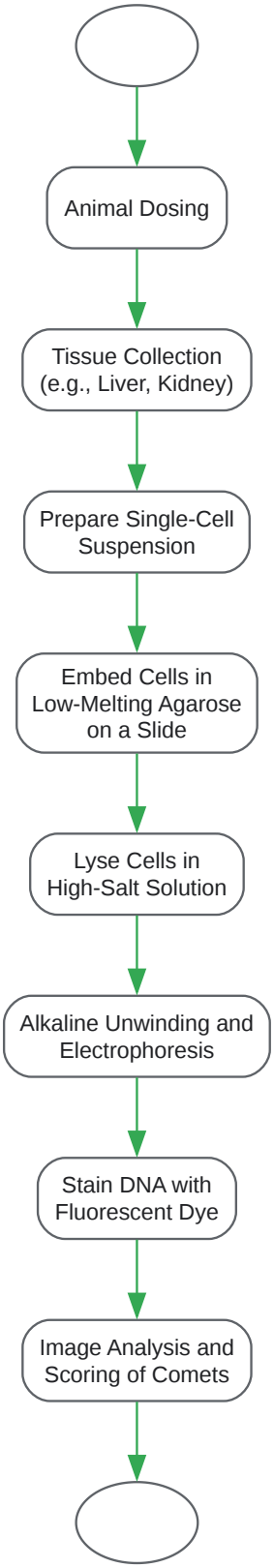
Experimental Protocol: In Vivo Comet Assay

- Animal Dosing and Tissue Collection: Animals are dosed as in the micronucleus assay. At appropriate time points (e.g., 2-6 hours and 24 hours post-dose), animals are euthanized, and target organs (e.g., liver, kidney, bone marrow) are collected.[9]
- Single-Cell Suspension: Tissues are minced and processed to obtain a single-cell suspension.
- Embedding in Agarose: The cell suspension is mixed with low-melting-point agarose and layered onto a microscope slide pre-coated with normal-melting-point agarose.
- Lysis: The slides are immersed in a high-salt lysis solution to remove cell membranes, cytoplasm, and nucleoplasm, leaving behind the DNA as a "nucleoid."

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- Alkaline Unwinding and Electrophoresis: Slides are placed in an alkaline buffer (pH > 13) to unwind the DNA and then subjected to electrophoresis. Damaged DNA containing strand breaks migrates from the nucleoid towards the anode, forming a "comet tail."
- Staining and Scoring: The DNA is stained with a fluorescent dye, and the comets are visualized and scored using an image analysis system. The extent of DNA damage is typically quantified as the percentage of DNA in the tail, tail length, and tail moment. A significant, dose-dependent increase in these parameters indicates a positive result.

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Workflow for the In Vivo Comet Assay.

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Conclusion

While direct experimental data on the genotoxicity of **2-Methoxyethyl methanesulfonate** is scarce, the extensive evidence from its structural analogs, MMS and EMS, strongly suggests that it is likely to be a genotoxic agent. As a methanesulfonate ester, it is predicted to act as a direct-acting alkylating agent, capable of inducing point mutations, chromosomal damage, and DNA strand breaks. The standard battery of genotoxicity tests, including the Ames test, in vitro and in vivo micronucleus assays, and the comet assay, would be appropriate for definitively characterizing its genotoxic profile. The data and protocols presented in this guide, based on well-studied analogues, provide a robust framework for designing and interpreting such studies. For drug development professionals, proactive assessment of the genotoxic potential of this and related compounds is a critical component of safety and risk assessment.

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